

An In-depth Technical Guide on 2-Bromo-3-methoxybenzoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-3-methoxybenzoic acid

Cat. No.: B1267205

[Get Quote](#)

This technical guide provides a comprehensive overview of the molecular structure and properties of **2-Bromo-3-methoxybenzoic acid**, tailored for researchers, scientists, and professionals in drug development.

Molecular Properties

2-Bromo-3-methoxybenzoic acid is a substituted aromatic carboxylic acid. Its chemical and physical properties are summarized below.

Data Presentation

The key quantitative data for **2-Bromo-3-methoxybenzoic acid** are presented in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	2-bromo-3-methoxybenzoic acid	[1][2]
Molecular Formula	C ₈ H ₇ BrO ₃	[1][3][4]
Molecular Weight	231.04 g/mol	[1][3][4]
Monoisotopic Mass	229.95786 Da	[1][5]
CAS Number	88377-29-1	[2][3][4]
SMILES	<chem>COC1=CC=CC(=C1Br)C(=O)O</chem>	[1][3][5]
InChI	InChI=1S/C8H7BrO3/c1-12-6-4-2-3-5(7(6)9)8(10)11/h2-4H,1H3,(H,10,11)	[1][2][5]
InChIKey	AOGGEUOQUYCZAH-UHFFFAOYSA-N	[1][2][3]
XLogP3	2.4	[1]
Hydrogen Bond Donor Count	1	[1]

Experimental Protocols

This document does not cite specific experiments. For detailed experimental protocols regarding the synthesis or analysis of **2-Bromo-3-methoxybenzoic acid**, please refer to peer-reviewed chemical literature and established chemical databases.

Mandatory Visualization

The molecular structure of **2-Bromo-3-methoxybenzoic acid** is visualized below using a 2D diagram.

Molecular structure of **2-Bromo-3-methoxybenzoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-3-methoxybenzoic acid | C₈H₇BrO₃ | CID 145162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Bromo-3-methoxybenzoic acid | 88377-29-1 [sigmaaldrich.com]
- 3. cheméo.com [cheméo.com]
- 4. 2-Bromo-3-methoxybenzoic acid (CAS 88377-29-1) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 5. PubChemLite - 2-bromo-3-methoxybenzoic acid (C₈H₇BrO₃) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Bromo-3-methoxybenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267205#2-bromo-3-methoxybenzoic-acid-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com